

Application Notes and Protocols: Trimethylsilyl Triflate in Carbohydrate Chemistry

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Compound of Interest

Compound Name: Trimethylsilyl triflate

Cat. No.: B143126

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Introduction

Trimethylsilyl trifluoromethanesulfonate (TMSOTf) is a powerful and versatile Lewis acid catalyst widely employed in modern organic synthesis, particularly in the realm of carbohydrate chemistry.[1][2][3] Its high reactivity and oxophilicity make it an exceptional promoter for the formation of glycosidic linkages, a critical step in the synthesis of oligosaccharides, glycoconjugates, and nucleosides.[4][5] TMSOTf is also instrumental in various protecting group manipulations, further highlighting its utility in the construction of complex carbohydrate-based molecules.[6] This document provides detailed application notes and protocols for the use of TMSOTf in key carbohydrate chemistry transformations.

Glycosylation Reactions Promoted by TMSOTf

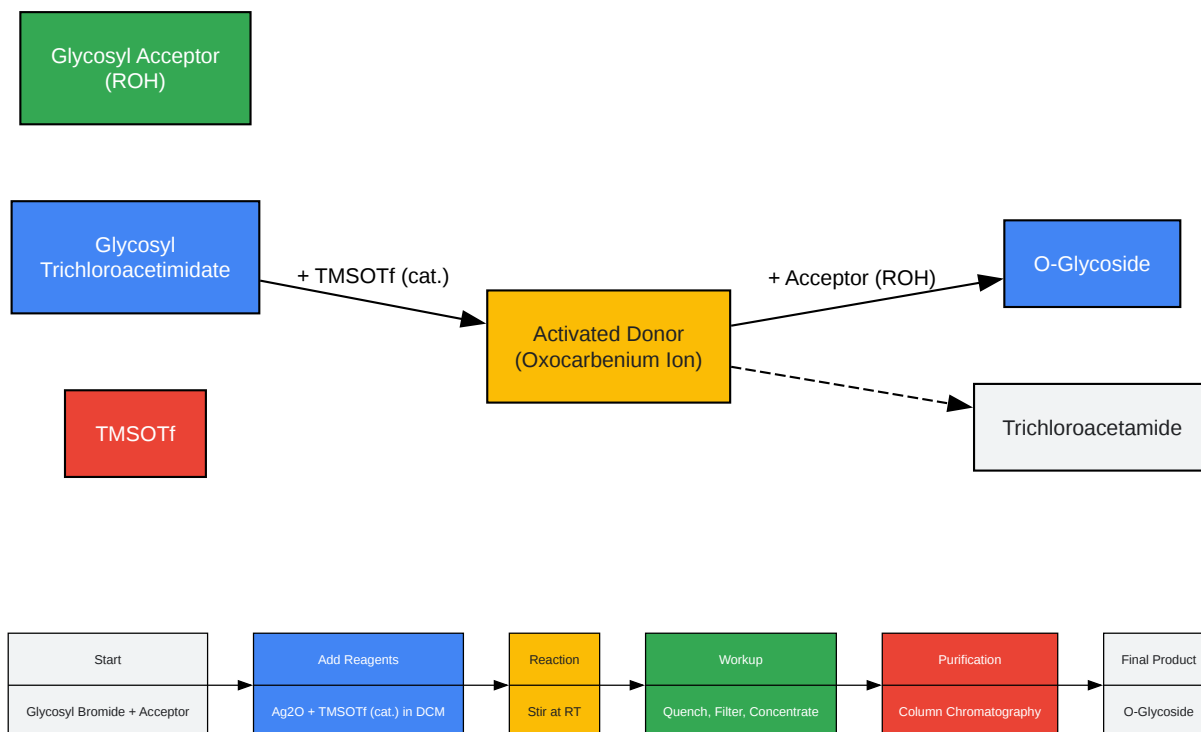
TMSOTf is a go-to catalyst for a multitude of glycosylation reactions, activating a wide array of glycosyl donors. Its effectiveness stems from its ability to facilitate the departure of the anomeric leaving group, generating a reactive oxocarbenium ion intermediate that is then attacked by a glycosyl acceptor.

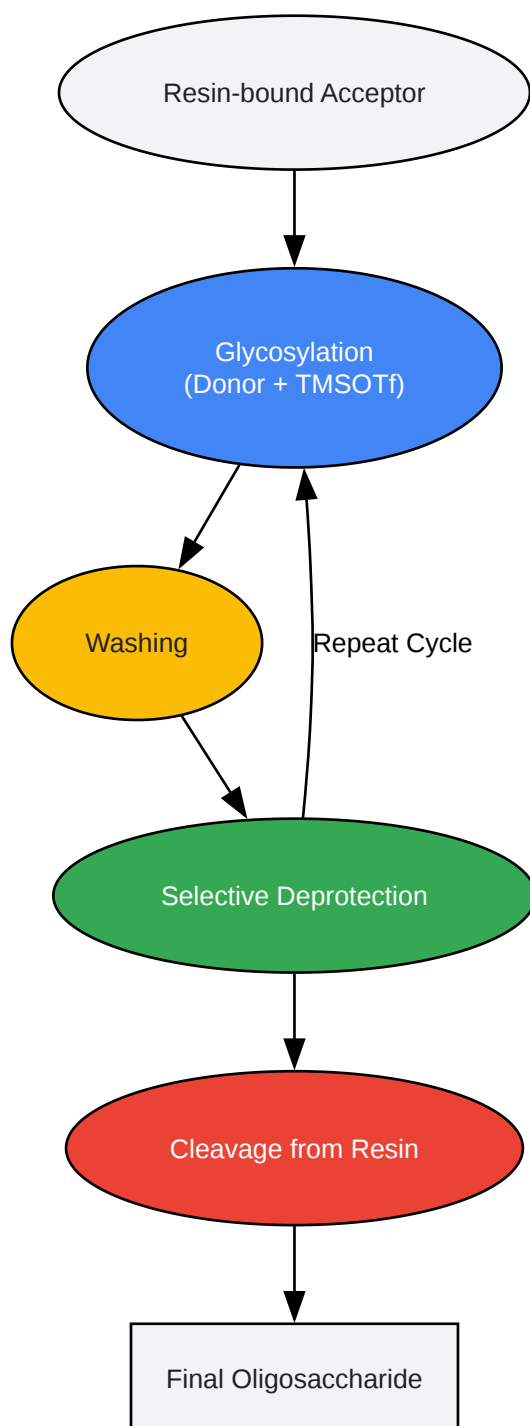
Activation of Glycosyl Trichloroacetimidates

Glycosyl trichloroacetimidates are among the most common and effective glycosyl donors used in oligosaccharide synthesis.[7] Their activation by a catalytic amount of TMSOTf is a

cornerstone of modern carbohydrate chemistry.[7]

Reaction Mechanism:





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